

Safety and handling precautions for 2-Tert-butoxycarbonylamino-3-methylbenzoic acid

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Compound of Interest

Compound Name: 2-Tert-butoxycarbonylamino-3-methylbenzoic acid

Cat. No.: B1334087

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An In-Depth Technical Guide to the Safe Handling of 2-Tert-butoxycarbonylamino-3-methylbenzoic Acid

This document provides a comprehensive technical overview of the essential safety protocols and handling precautions for **2-Tert-butoxycarbonylamino-3-methylbenzoic acid**. Designed for researchers, chemists, and drug development professionals, this guide synthesizes critical data from authoritative safety documents to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. The causality behind each recommendation is explained to foster a deeper understanding of safe laboratory practices.

Compound Profile and Hazard Identification

2-Tert-butoxycarbonylamino-3-methylbenzoic acid is a derivative of aminobenzoic acid featuring a tert-butoxycarbonyl (Boc) protecting group. The Boc group is a cornerstone of modern organic synthesis, particularly in peptide chemistry, for temporarily masking the reactivity of an amine functional group.[1][2][3][4] While essential for synthesis, the compound's structure necessitates careful handling due to its potential health hazards.

The toxicological properties of this specific molecule have not been exhaustively investigated. [5] Therefore, a precautionary approach based on data from structurally similar compounds is mandatory. The primary hazards are associated with irritation, ingestion, and potential reproductive toxicity.[6][7][8]

Table 1: GHS Hazard Classification Summary

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[6][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[7][8][9]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[7][8][9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[7][8][9]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child.[6]

| Acute Aquatic Hazard | Category 3 | H402: Harmful to aquatic life.[6] |

Note: This table represents a synthesis of data from closely related compounds and should be used as a precautionary guideline.

Hierarchy of Controls: From Engineering to PPE

To mitigate the risks associated with handling **2-Tert-butoxycarbonylamino-3-methylbenzoic acid**, a systematic approach known as the hierarchy of controls must be implemented. This prioritizes the most effective measures first.

- **Elimination/Substitution:** In a research context, substituting this specific reagent is often not feasible.
- **Engineering Controls:** These are the most critical physical measures to reduce exposure. Always handle this compound in a well-ventilated area.[10][11] A certified chemical fume hood is the preferred and most effective engineering control to minimize the inhalation of dust particles.[12][13] Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.[5][11]

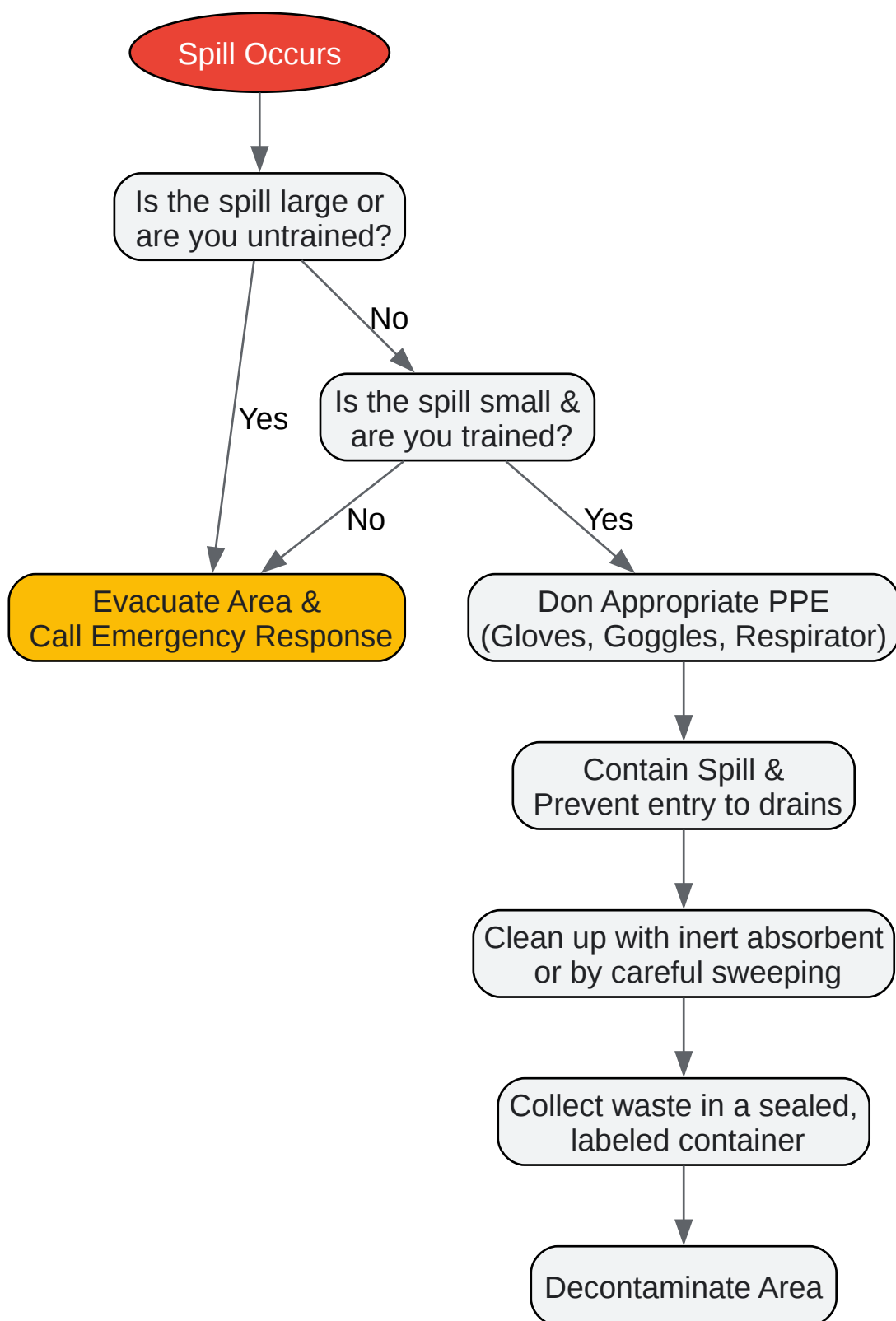
- **Administrative Controls:** This includes establishing clear Standard Operating Procedures (SOPs), providing thorough training for all personnel, and restricting access to handling areas. Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[6\]](#)[\[7\]](#)
- **Personal Protective Equipment (PPE):** PPE is the final line of defense and must be used in conjunction with the controls above. It does not eliminate the hazard but provides a crucial barrier.

Personal Protective Equipment (PPE) Protocol

The selection and use of appropriate PPE are non-negotiable when handling this compound.

- **Eye and Face Protection:** At a minimum, wear safety glasses with side shields.[\[12\]](#) For any procedure with a risk of splashing or significant dust generation, chemical safety goggles and a face shield are required.[\[12\]](#)[\[14\]](#)
- **Skin Protection:**
 - **Gloves:** Wear chemical-resistant gloves, such as nitrile, that conform to ASTM D6978 standards.[\[15\]](#) Always inspect gloves for tears or holes before use. If contamination occurs, remove gloves immediately, wash your hands, and don a new pair.[\[13\]](#)
 - **Protective Clothing:** A long-sleeved laboratory coat is mandatory.[\[12\]](#) For handling larger quantities, an impermeable or chemical-resistant apron over the lab coat is recommended.[\[12\]](#)
- **Respiratory Protection:** All handling of the solid powder should occur within a chemical fume hood to prevent inhalation.[\[13\]](#) If a fume hood is unavailable or insufficient to control airborne particulates, a NIOSH-approved respirator with an organic vapor cartridge and a P100 particulate filter must be used.[\[13\]](#)[\[14\]](#)





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